

Essential Guide to the Proper Disposal of Cymiazole

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Compound of Interest

Compound Name: Cymiazole

Cat. No.: B1669654

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This document provides crucial safety and logistical information for the proper disposal of **Cymiazole** (CAS 61676-87-7), a substance used as an acaricide in veterinary applications.[1] [2] Adherence to these procedural guidelines is vital for ensuring laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Cymiazole is classified as harmful if swallowed.[3] Therefore, exercising caution is paramount during handling and disposal.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical safety goggles, nitrile gloves, and a fully-buttoned lab coat.
- **Ventilation:** Handle **Cymiazole** in a well-ventilated area, preferably within a certified laboratory chemical fume hood to avoid the formation and inhalation of dust or aerosols.[3]
- **Avoid Contact:** Prevent direct contact with skin and eyes.[3] In case of contact, rinse the affected area thoroughly with water.
- **Spill Management:** In the event of a spill, prevent the chemical from entering drains. Collect the spilled material using appropriate tools and place it in a suitable, closed container for disposal.

Step-by-Step Disposal Protocol

The disposal of **Cymiazole** must be managed as hazardous waste. Do not dispose of **Cymiazole** in regular trash or pour it down the drain.

- Waste Collection:
 - Collect waste **Cymiazole**, including any contaminated materials or solutions, in a designated, sealable, and airtight waste container that is compatible with the chemical.
 - Ensure the container is clearly labeled as "Hazardous Waste" and includes the chemical name "**Cymiazole**".
- Storage of Waste:
 - Store the sealed waste container in a cool, dry, and well-ventilated area.
 - The storage area should be secure and away from incompatible materials such as strong oxidizers, acids, and acid anhydrides.
- Arranging for Disposal:
 - Contact a licensed hazardous waste management company to arrange for pickup and disposal. Follow their specific instructions for packaging and labeling.
 - Alternatively, some veterinary clinics, local hazardous waste facilities, or drug take-back programs may accept expired or unused veterinary pharmaceuticals.
- Documentation:
 - Complete all necessary paperwork, such as a Chemical Collection Request Form, as required by your institution or the waste disposal company.

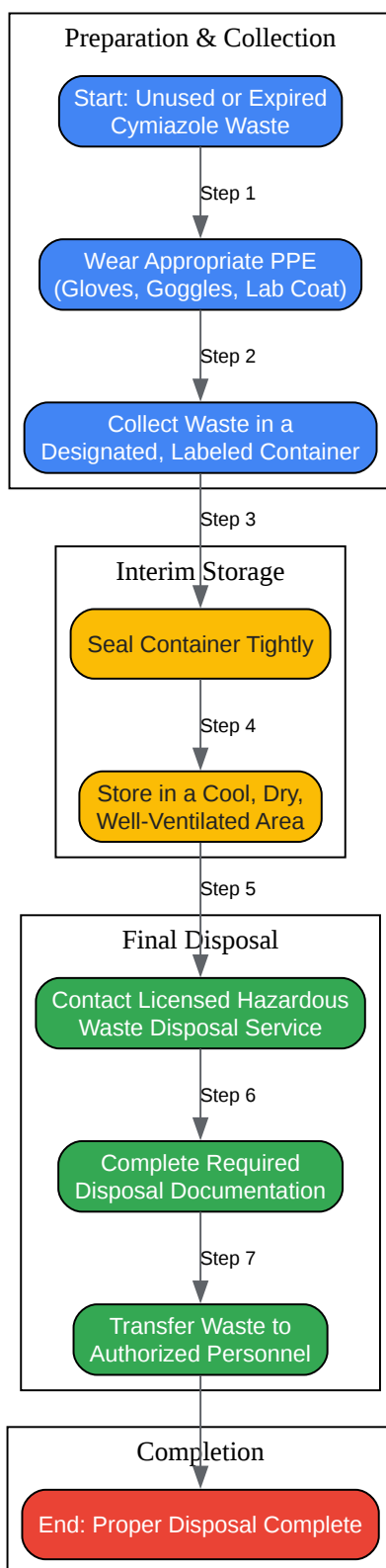
Chemical and Physical Properties of Cymiazole

The following table summarizes key quantitative data for **Cymiazole**.

Property	Value
Molecular Formula	C ₁₂ H ₁₄ N ₂ S
Molecular Weight	218.32 g/mol
Appearance	White to crystalline solid
Melting Point	42 - 46 °C
Density	1.11 - 1.19 g/cm ³
Water Solubility	0.15 g/L (at 20 °C)
Oral LD50 (Rat)	725 - 2235 mg/kg (vehicle dependent)

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Cymiazole** waste.



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Caption: Workflow for the safe disposal of **Cymiazole** waste.

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References

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- 2. Cymiazol hydrochloride [aeru.herts.ac.uk]
- 3. echemi.com [echemi.com]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of Cymiazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669654#cymiazole-proper-disposal-procedures]

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